

Physicochemical Properties of 2,4,7-Trimethyloctane: A Technical Guide

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Compound of Interest

Compound Name: 2,4,7-Trimethyloctane

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This technical guide provides a comprehensive overview of the core physicochemical properties of **2,4,7-Trimethyloctane**, a branched alkane with applications as a solvent and in fuel science.^{[1][2]} The information is presented to support research and development activities where this compound's physical characteristics are of importance.

Core Physicochemical Data

The following table summarizes the key physicochemical properties of **2,4,7-Trimethyloctane**. It is important to note that slight variations in reported values exist in the literature, which may be attributed to different experimental conditions and measurement techniques.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₄	[1][2][3][4]
Molecular Weight	156.31 g/mol	[1][5]
IUPAC Name	2,4,7-trimethyloctane	[1][5]
CAS Number	62016-38-0	[1][2][3]
Boiling Point	168 to 178 °C	[1][6][7]
Density	0.734 to 0.747 g/cm ³ (at 20°C)	[1][6][7]
Refractive Index	1.413 to 1.4189	[1][6][7]
Solubility	Low solubility in water	[2]
Flash Point	52.3°C	[6]

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of **2,4,7-Trimethyloctane** are not extensively published. However, standard methodologies for organic compounds are applicable. The following outlines general procedures for key measurements.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For a compound like **2,4,7-Trimethyloctane**, a common and effective method is the Thiele tube method, which requires a small sample volume.[8]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube (Durham tube)

- Capillary tube (sealed at one end)
- Heat source (e.g., Bunsen burner)
- Mineral oil

Procedure:

- A small amount of **2,4,7-Trimethyloctane** is placed in the small test tube.
 - A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
 - The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
 - This assembly is placed in a Thiele tube containing mineral oil.
 - The Thiele tube is gently heated, causing the temperature of the oil and the sample to rise.
 - As the liquid approaches its boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
 - The heat source is then removed, and the apparatus is allowed to cool.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.
- [8]

Determination of Density

The density of a liquid is its mass per unit volume. For a non-volatile liquid like **2,4,7-Trimethyloctane**, a pycnometer is a precise instrument for this measurement.[1]

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance

- Constant temperature water bath

Procedure:

- The empty, clean, and dry pycnometer is weighed.
- The pycnometer is filled with distilled water and placed in a constant temperature bath (e.g., 20°C) until it reaches thermal equilibrium. The volume is adjusted, and the pycnometer is reweighed to determine the mass of the water. This allows for the precise calculation of the pycnometer's volume.
- The pycnometer is then emptied, dried, and filled with **2,4,7-Trimethyloctane**.
- The filled pycnometer is brought to the same constant temperature in the water bath, the volume is adjusted, and it is weighed again to determine the mass of the sample.
- The density is calculated by dividing the mass of the **2,4,7-Trimethyloctane** by the volume of the pycnometer.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. The Abbe refractometer is a common instrument for measuring the refractive index of liquids.^{[1][9]}

Apparatus:

- Abbe refractometer
- Light source (typically a sodium D-line source)
- Constant temperature water bath

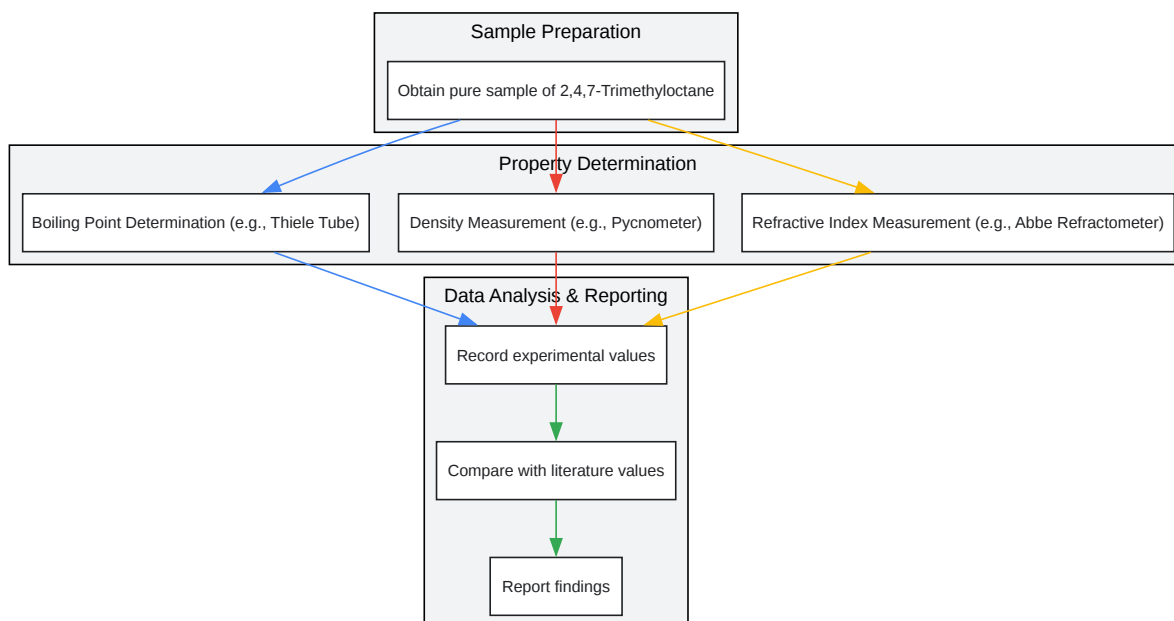
Procedure:

- The prisms of the Abbe refractometer are cleaned with a suitable solvent (e.g., acetone or ethanol) and allowed to dry.

- A few drops of **2,4,7-Trimethyloctane** are placed on the surface of the measuring prism.
- The prisms are closed and the instrument is connected to a constant temperature water bath set to a specific temperature (e.g., 20°C).
- The light source is positioned to illuminate the prisms.
- While looking through the eyepiece, the adjustment knob is turned until the boundary between the light and dark fields is sharp and centered on the crosshairs.
- The refractive index is then read from the instrument's scale.[9]

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the key physicochemical properties of a liquid organic compound such as **2,4,7-Trimethyloctane**.



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General workflow for physicochemical property determination.

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